

In-depth Technical Guide: Boc-Protected Arginine Derivatives in Peptide Synthesis

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Compound of Interest

Compound Name: *Boc-DL-Arg(Pmc)(Pmc)-OH*

Cat. No.: *B15286543*

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Executive Summary

For researchers and professionals in drug development and peptide chemistry, the selection of appropriately protected amino acid building blocks is critical for successful solid-phase peptide synthesis (SPPS). This guide addresses the technical specifications of **Boc-DL-Arg(Pmc)(Pmc)-OH**. Our comprehensive search indicates that **Boc-DL-Arg(Pmc)(Pmc)-OH** is not a standard commercially available reagent, and consequently, a specific CAS number, supplier information, and detailed experimental protocols are not available.

This document instead focuses on the closest commercially available analogue, Boc-L-Arg(Pmc)-OH, providing key technical data and supplier information to assist researchers in their synthesis planning.

Closest Commercially Available Alternative: Boc-L-Arg(Pmc)-OH

As a practical alternative, this guide provides detailed information on Boc-L-Arg(Pmc)-OH. This compound is a widely used building block in peptide synthesis, where the Boc group protects the alpha-amino group, and the Pmc (2,2,5,7,8-pentamethylchroman-6-sulfonyl) group protects the guanidino function of the arginine side chain.

Quantitative Data

The following table summarizes the key physicochemical properties of Boc-L-Arg(Pmc)-OH.

Property	Value	Citations
CAS Number	200125-12-8	[1][2][3][4]
Molecular Formula	C ₂₅ H ₄₀ N ₄ O ₇ S	[1][3][4]
Molecular Weight	540.68 g/mol	[1][3][4]
Appearance	White to off-white powder	[2]
Storage Temperature	2-8°C	[1][3][4]

Supplier Information

Boc-L-Arg(Pmc)-OH is available from various chemical suppliers, including:

- Iris Biotech GmbH[1][3][4]
- ECHEMI[2]
- Sigma-Aldrich
- Combi-Blocks, Inc. (via Sigma-Aldrich)

Researchers are advised to contact these suppliers directly for pricing, availability, and detailed specifications.

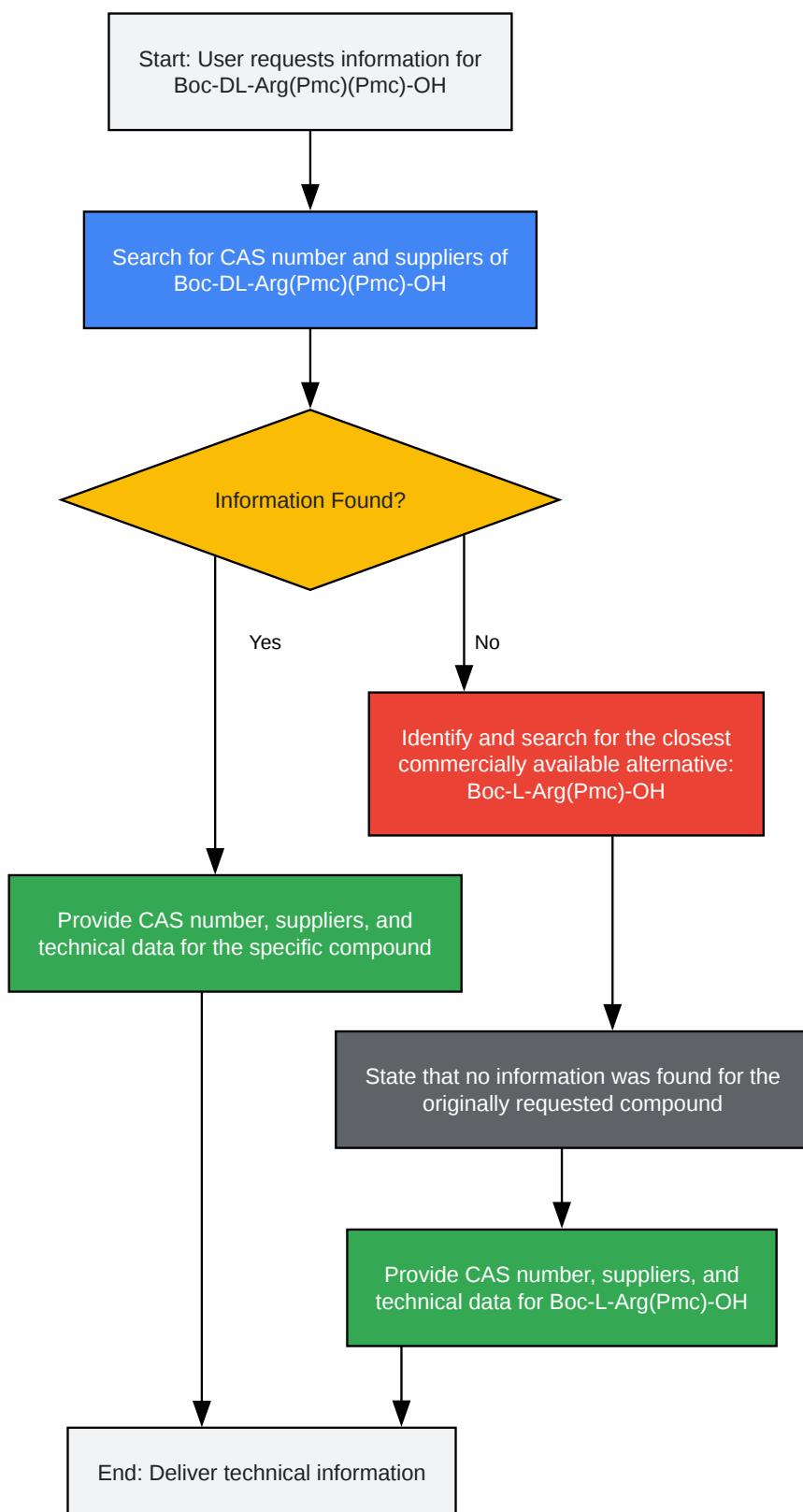
Experimental Protocols and Applications

While a specific, detailed experimental protocol for the use of Boc-L-Arg(Pmc)-OH is dependent on the target peptide sequence and the synthesis scale, its general application is in Boc-chemistry solid-phase peptide synthesis (SPPS). The Boc protecting group is typically removed with a moderately strong acid, such as trifluoroacetic acid (TFA), while the Pmc group is also acid-labile and is cleaved under similar conditions. The use of Boc-protected amino acids is a well-established method in peptide synthesis.[5]

No specific signaling pathways involving Boc-L-Arg(Pmc)-OH were identified, as it is a synthetic building block and not a biologically active molecule in this form.

Logical Workflow for Compound Information Retrieval

The following diagram illustrates the process undertaken to provide the most relevant information when a specific chemical compound is not readily found.



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Figure 1. Logical workflow for providing information on alternative compounds.

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